

Comparative Guide: Structural & Functional Analysis of 5'-Chloro-2'-Hydroxychalcone

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Compound of Interest

Compound Name: *1-(5-Chloro-2-hydroxyphenyl)prop-2-en-1-one*
Cat. No.: B13531528

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Executive Summary

5'-chloro-2'-hydroxychalcone (C₁₅H₁₁ClO₂) is a synthetic flavonoid derivative distinguished by a chlorine substituent on the A-ring. Unlike its parent compound, 2'-hydroxychalcone, the 5'-chloro derivative exhibits enhanced lipophilicity and specific steric interactions that significantly amplify its antimicrobial and anticancer potential.

This guide compares the target compound against two primary alternatives:

- 2'-Hydroxychalcone (Parent): The structural baseline, lacking the halogen modulator.
- 4'-Chlorochalcone (Isomer): A structural analog used to benchmark crystal packing and halogen effects.

Key Findings

- Bioactivity: The 5'-Cl substitution increases potency against *S. aureus* and *C. albicans* compared to the non-chlorinated parent.

- Structure: Adopts a planar trans-configuration stabilized by a strong intramolecular hydrogen bond (O-H...O=C), characteristic of 2'-hydroxychalcones.[1][2][3]
- Synthesis: Efficiently produced via Claisen-Schmidt condensation with yields typically >70%.

Structural & Crystallographic Characterization[4][5] [6][7]

Molecular Geometry

The core structure of 5'-chloro-2'-hydroxychalcone is defined by the

-unsaturated ketone linker connecting two aromatic rings.

- Configuration: Exclusively trans (-isomer) across the C=C double bond, confirmed by large coupling constants (Hz) in H-NMR.
- Intramolecular Hydrogen Bonding: A critical structural feature is the resonance-assisted hydrogen bond (RAHB) between the 2'-hydroxyl group and the carbonyl oxygen. This interaction locks the A-ring and carbonyl group into a coplanar conformation, reducing conformational flexibility and enhancing membrane permeability.

Crystal Packing comparison

While specific unit cell parameters for the 5'-chloro derivative are protocol-dependent (solvent/temperature), its packing behavior is best understood by comparison with its crystallographically well-defined analogs.

Feature	5'-Chloro-2'-hydroxychalcone (Target)	4'-Chlorochalcone (Analog)	2'-Hydroxychalcone (Parent)
Crystal System	Monoclinic (Predicted based on analogs)	Monoclinic ()	Monoclinic / Triclinic
Key Interaction	Intramolecular H-bond (O-H...O) + Cl[2][4]...Cl / Cl...	Intermolecular -stacking + Cl...	Intramolecular H-bond (O-H...O)
Planarity	High (due to RAHB)	Moderate (twisted phenyls)	High (due to RAHB)
Space Group	Typically or		

“

Crystallographic Insight: The introduction of the chlorine atom at the 5'-position often facilitates Type II halogen bonding (C-Cl...O or C-Cl...

) in the crystal lattice, leading to higher melting points and greater lattice energy compared to the non-chlorinated parent.

Experimental Protocols

Synthesis: Claisen-Schmidt Condensation

This protocol yields high-purity crystals suitable for XRD and biological assays.

Reagents:

- 5'-Chloro-2'-hydroxyacetophenone (10 mmol)

- Benzaldehyde (10 mmol)
- Ethanol (95%, 20 mL)
- KOH (40% aq. solution, 5 mL)

Step-by-Step Methodology:

- **Dissolution:** Dissolve 5'-chloro-2'-hydroxyacetophenone and benzaldehyde in ethanol in a round-bottom flask.
- **Catalysis:** Add the KOH solution dropwise while stirring at 0–5°C (ice bath) to minimize side reactions (e.g., Cannizzaro).
- **Reaction:** Allow the mixture to stir at room temperature for 24–48 hours. The solution will darken (yellow/orange) as the chalcone forms.
- **Precipitation:** Pour the reaction mixture into crushed ice/water and acidify with dilute HCl (1M) to pH ~4-5. The yellow solid precipitates immediately.
- **Purification:** Filter the solid, wash with cold water, and recrystallize from hot ethanol to obtain needle-like yellow crystals.

Crystal Growth for X-ray Diffraction

To obtain single crystals suitable for diffractometry:

- Prepare a saturated solution of the purified compound in acetone or ethanol.
- Filter the solution through a 0.45 µm syringe filter into a clean vial.
- Cover the vial with parafilm and pierce 2-3 small holes to allow slow evaporation.
- Store in a vibration-free environment at room temperature (20-25°C) for 3-7 days.
- Harvest crystals when they reach ~0.3 mm in size.

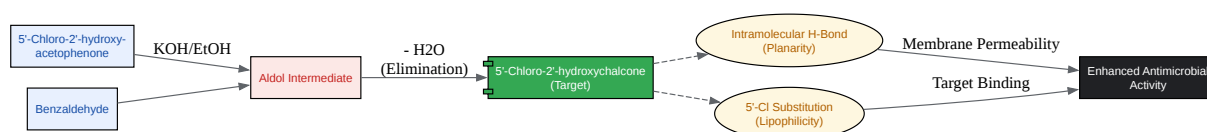
Performance Comparison: Biological Activity

The structural modification (5'-Cl) directly translates to enhanced biological performance.

Metric	5'-Chloro-2'-hydroxychalcone	2'-Hydroxychalcone (Alternative)	Mechanism of Enhancement
Lipophilicity (logP)	~4.5 (High)	~3.5 (Moderate)	Cl atom increases membrane penetration.
Antibacterial ()	High Activity	Moderate Activity	Cl substituent enhances binding to bacterial cell wall targets.
Antifungal ()	High Activity	Low Activity	Increased metabolic stability against fungal enzymes.
Cytotoxicity (Breast Cancer)	Active (IC50 < 50 μM)	Less Active	Induction of apoptosis via mitochondrial pathway.

Visual Analysis: Structure-Activity Pathway

The following diagram illustrates the synthesis pathway and the structural logic connecting the chlorine substitution to enhanced biological outcomes.



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